

2,3-Dichloro-1,4-dimethylbenzene safety and handling

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Compound of Interest

Compound Name: 2,3-Dichloro-1,4-dimethylbenzene

Cat. No.: B1618174

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An In-Depth Technical Guide to the Safe Handling of **2,3-Dichloro-1,4-dimethylbenzene**

Introduction

2,3-Dichloro-1,4-dimethylbenzene (CAS No. 34840-79-4) is a halogenated aromatic hydrocarbon used as an intermediate in the synthesis of fine chemicals and pharmaceutical compounds.[1] As with many chlorinated organic molecules, a thorough understanding of its properties and potential hazards is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling protocols for **2,3-Dichloro-1,4-dimethylbenzene**, grounded in established chemical safety principles and data extrapolated from structurally similar compounds. It is designed for researchers, scientists, and drug development professionals who may handle this substance.

Section 1: Chemical Identity and Physicochemical Properties

A foundational element of safe handling is a clear understanding of the compound's physical and chemical characteristics. These properties dictate its behavior under various laboratory conditions and inform appropriate storage, handling, and emergency response procedures.

Chemical Identifiers:

- IUPAC Name: **2,3-dichloro-1,4-dimethylbenzene**[1]

- Synonyms: 2,3-dichloro-p-xylene, Benzene, 2,3-dichloro-1,4-dimethyl-[1][2]
- CAS Number: 34840-79-4[1]
- Molecular Formula: C₈H₈Cl₂[1]
- Molecular Weight: 175.05 g/mol [1]

The key physicochemical data for **2,3-Dichloro-1,4-dimethylbenzene** are summarized below.

Property	Value	Source(s)
Appearance	Clear liquid (based on related isomers)	[3]
Boiling Point	226.7 °C at 760 mmHg	[2]
Melting Point	-1 °C	[2]
Density	1.199 g/cm ³	[2]
Flash Point	89.7 °C	[2]
Vapor Pressure	0.121 mmHg at 25°C	[2]
Water Solubility	Insoluble (inferred from structure and related compounds)	[4]
Octanol/Water Partition Coefficient (LogP)	3.61	[2]

The high boiling point and flash point indicate that the substance is not highly volatile or flammable at standard room temperature, but it is a combustible liquid.[5] Its high LogP value and insolubility in water suggest it is lipophilic and will persist in fatty tissues and the environment.[2]

Section 2: Hazard Identification and GHS Classification

As of this writing, a specific, officially harmonized GHS classification for **2,3-Dichloro-1,4-dimethylbenzene** is not readily available in public databases.^[6] Therefore, a conservative approach to hazard assessment is necessary, drawing upon data from structurally analogous compounds such as other dichlorinated and chloro-dimethylated benzenes. This method provides a responsible basis for establishing safety protocols.

Hazard Class (based on analogs)	GHS Classification	Key Findings from Analog	Source(s)
Acute Toxicity (Oral)	Category 4: Harmful if swallowed	The analog 2-Chloro- 1,4-dimethylbenzene is classified as harmful if swallowed.	
Skin Corrosion/Irritation	Category 2: Causes skin irritation	Analog like 1,4- Dichloro-2,5- dimethylbenzene and 2-Chloro-1,4- dimethylbenzene are known skin irritants.[7]	[7]
Serious Eye Damage/Irritation	Category 2A: Causes serious eye irritation	The same analogs consistently show evidence of causing serious eye irritation. [7]	[7]
Carcinogenicity (Suspected)	Category 2: Suspected of causing cancer	Dichlorobenzenes are noted for potential carcinogenicity, with p-Dichlorobenzene classified as possibly carcinogenic to humans (Group 2B). [8]	[8]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation	Some chlorinated benzenes may cause respiratory irritation upon inhalation of vapors or aerosols.	
Hazardous to the Aquatic Environment (Chronic)	Category 1: Very toxic to aquatic life with long lasting effects	Halogenated benzenes are often persistent in the environment and	[5]

exhibit high aquatic
toxicity.[5]

Inferred Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H351: Suspected of causing cancer.
- H410: Very toxic to aquatic life with long lasting effects.

Given these potential hazards, strict adherence to the exposure controls and handling procedures outlined in the following sections is mandatory.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

The primary objective of exposure controls is to minimize or eliminate contact with the chemical. This is achieved through a combination of engineering controls, administrative controls, and appropriate Personal Protective Equipment (PPE).

Engineering Controls

The causality behind using engineering controls is to contain the hazard at its source.

- Chemical Fume Hood: All handling of **2,3-Dichloro-1,4-dimethylbenzene**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[5]
- Ventilation: The laboratory should be well-ventilated with readily accessible safety showers and eyewash stations.[9]

Personal Protective Equipment (PPE)

PPE serves as the last line of defense. The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

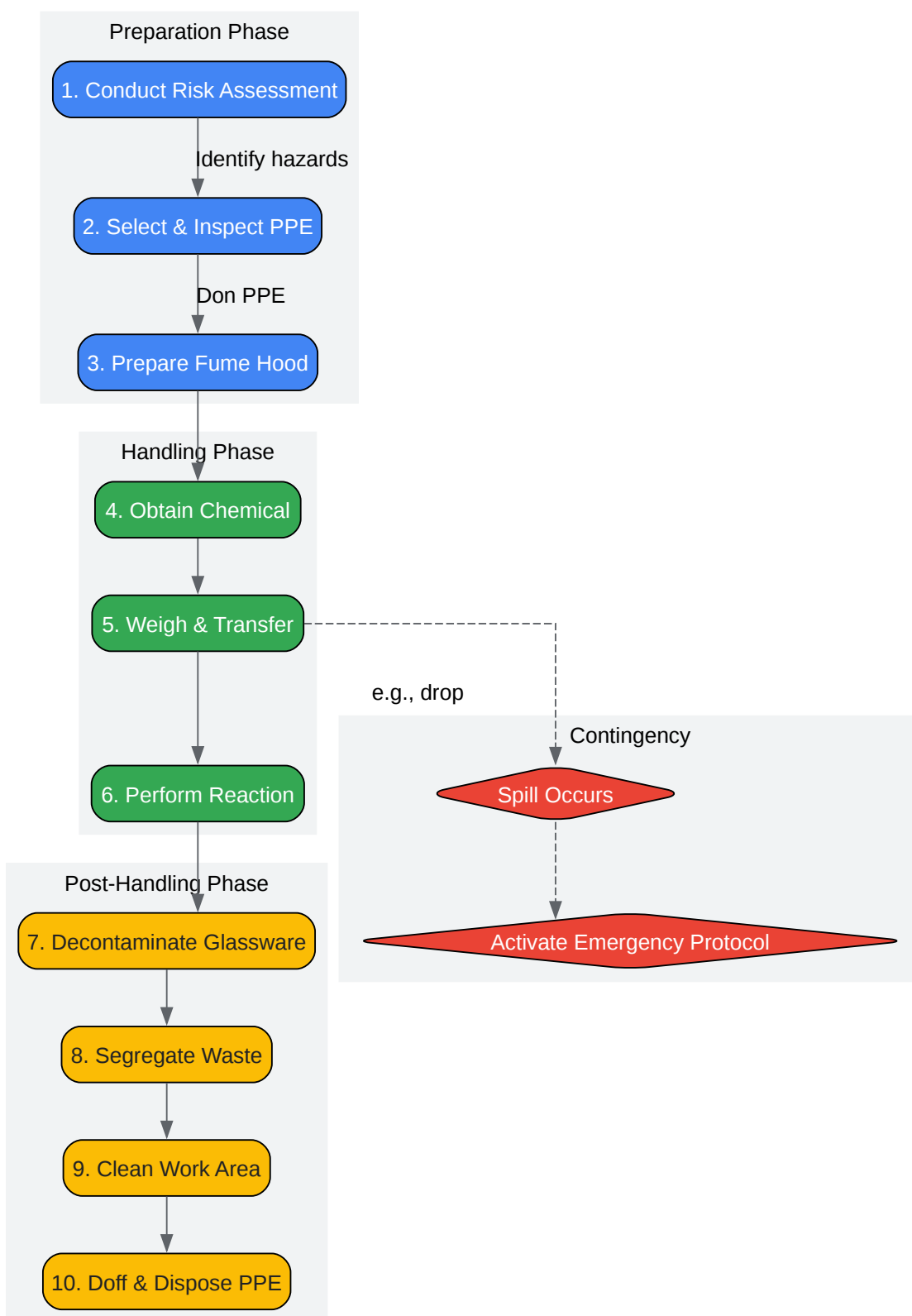
- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[10] In situations with a higher risk of splashing, such as large-scale transfers or reactions under pressure, a full-face shield should be worn in addition to goggles.^[11]
- **Skin Protection:**
 - **Gloves:** Due to the chlorinated nature of the compound, standard nitrile gloves may not provide sufficient long-term protection. Butyl rubber or Viton® gloves are recommended for prolonged contact.^[11] Always inspect gloves for tears or degradation before use and practice proper removal techniques to avoid contaminating skin.^[12]
 - **Lab Coat:** A flame-resistant lab coat should be worn and kept fully buttoned. For tasks with significant splash potential, a chemically resistant apron over the lab coat is advised.^[13]
- **Respiratory Protection:** When engineering controls are not sufficient to maintain exposure below acceptable limits, or during emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is required.^[10] A cartridge change-out schedule must be in place as part of the laboratory's respiratory protection program.^[10]

Section 4: Safe Handling and Storage Protocols

A systematic workflow is essential for minimizing risk during the entire lifecycle of the chemical in the laboratory.

Experimental Workflow: Safe Handling of 2,3-Dichloro-1,4-dimethylbenzene

The following diagram outlines the critical steps and decision points for safely handling this compound.



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Caption: Workflow for safe handling of **2,3-Dichloro-1,4-dimethylbenzene**.

Standard Laboratory Handling Procedure

- Pre-Handling:
 - Thoroughly review the Safety Data Sheet (SDS) for any new information.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Assemble all necessary equipment and reagents before obtaining the chemical to minimize time spent handling the open container.
- Handling:
 - Wear all required PPE as determined by your risk assessment.[\[14\]](#)
 - Ground containers when transferring large quantities to prevent static discharge, which could be an ignition source.[\[13\]](#)[\[15\]](#)
 - Use only non-sparking tools.[\[3\]](#)
 - Avoid contact with skin and eyes.[\[3\]](#) Wash hands thoroughly after handling, even if gloves were worn.
 - Keep the container tightly closed when not in use to prevent the release of vapors.[\[4\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[4\]](#)
 - Keep containers tightly closed.[\[4\]](#)
 - Store separately from incompatible materials such as strong oxidizing agents and strong acids.[\[9\]](#)
 - The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Section 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[9\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- **Accidental Release (Spill):**
 - Evacuate all non-essential personnel from the area.
 - Ensure adequate ventilation and eliminate all ignition sources.
 - Wearing appropriate PPE (including respiratory protection), contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Do not allow the material to enter drains or waterways.
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[12\]](#)
- **Fire Fighting:**
 - Use carbon dioxide, dry chemical powder, or appropriate foam.[\[9\]](#)

- Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products, which may include hydrogen chloride gas and carbon oxides.[5]

Section 6: Disposal Considerations

All waste containing **2,3-Dichloro-1,4-dimethylbenzene** must be treated as hazardous waste.

- Waste Segregation:** Collect all contaminated materials (e.g., absorbent pads, disposable PPE, contaminated glassware) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Disposal Protocol:** Do not dispose of this chemical down the drain or in regular trash.[12] All waste must be disposed of through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[3][9]

This self-validating protocol ensures that from acquisition to disposal, the risks associated with **2,3-Dichloro-1,4-dimethylbenzene** are systematically managed, promoting a safe and compliant research environment.

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